

2-Methylcyclohexanamine hydrochloride CAS number

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Compound of Interest

Compound Name: 2-Methylcyclohexanamine
hydrochloride

CAS No.: 10049-61-3

Cat. No.: B12293679

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An In-Depth Technical Guide to **2-Methylcyclohexanamine Hydrochloride**: Stereochemistry, Mechanisms, and Pharmaceutical Applications

Executive Summary

In the realm of organic synthesis and pharmaceutical development, aliphatic cyclic amines serve as foundational pharmacophores and critical chiral resolving agents. **2-Methylcyclohexanamine hydrochloride** (Molecular Formula: $C_7H_{16}ClN$) is a prime example of a deceptively simple molecule whose utility is entirely dictated by its stereochemistry. Because the cyclohexane ring bears both a methyl group and an amino group at adjacent carbons, the molecule possesses two chiral centers, resulting in four distinct stereoisomers (two cis enantiomers and two trans enantiomers).

For researchers and drug development professionals, specifying the correct Chemical Abstracts Service (CAS) Registry Number is not merely an administrative task; it is a critical determinant of synthetic viability, target binding affinity, and physicochemical behavior. This whitepaper deconstructs the stereochemical landscape of **2-methylcyclohexanamine**

hydrochloride, detailing its properties, mechanistic pathways, and field-proven laboratory protocols.

The Stereochemical Labyrinth & CAS Registry Matrix

The free base, 2-methylcyclohexanamine, is often synthesized as a mixture of cis and trans isomers (CAS 7003-32-9)[1]. However, in pharmaceutical applications—such as the synthesis of antituberculosis agents or chiral resolution workflows—enantiopure hydrochloride salts are required to ensure crystalline stability and stereospecific reactivity[2].

The hydrochloride salt form significantly improves the compound's handling properties, converting a volatile, air-sensitive liquid into a stable, white-to-yellow crystalline solid[3][4]. Below is the definitive CAS registry matrix for the various stereoisomers of **2-methylcyclohexanamine hydrochloride**.

Table 1: Stereochemical Designations and CAS Registry Numbers

Stereochemical Designation	Configuration	CAS Number	PubChem CID	Purity Standard
(1S,2R)-2-Methylcyclohexanamine HCl	Cis	79389-39-2[3]	67278079[5]	≥95%[3]
(1R,2S)-2-Methylcyclohexanamine HCl	Cis	79389-41-6[6]	N/A	≥97%[6]
(1R,2R)-2-Methylcyclohexanamine HCl	Trans	302596-19-6[7]	12714251[8]	≥97%[7]
trans-2-Methylcyclohexanamine HCl*	Trans (Racemic)	39558-31-1[9]	12714251[8]	≥98%[9]

*Note: CAS 39558-31-1 is frequently used to denote the relative trans configuration (rel-(1R,2R)), though commercial vendors sometimes use it interchangeably with specific trans enantiomers[9][10].

Physicochemical Profiling

Understanding the quantitative physical data of the hydrochloride salt is essential for optimizing reaction conditions, particularly in biphasic extractions or crystallization matrices.

Table 2: Key Physicochemical Properties of 2-Methylcyclohexanamine HCl

Property	Value	Causality / Relevance
Molecular Weight	149.66 g/mol [5]	Critical for exact stoichiometric calculations in API coupling.
Exact Mass	149.0971 Da[8]	Used for High-Resolution Mass Spectrometry (HRMS) validation.
Topological Polar Surface Area	26 Å²[8]	Indicates excellent membrane permeability potential for derived APIs.
Storage Conditions	Room Temp, Inert Gas[3]	Prevents hygroscopic degradation and amine oxidation.
GHS Classification	H302, H315, H319, H335[11]	Requires handling in a fume hood (irritant/harmful if swallowed).

Mechanistic Pathways: Synthesis and Catalysis

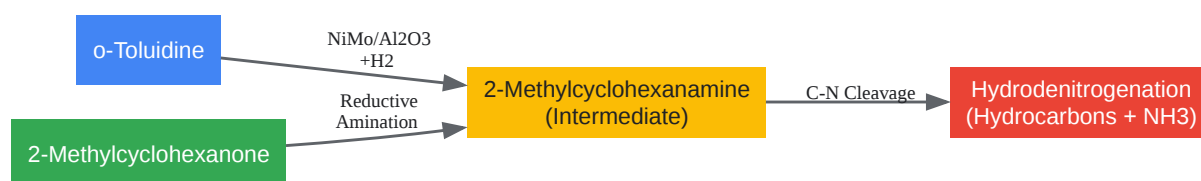
Industrial Synthesis via Reductive Amination

The primary industrial and laboratory route to 2-methylcyclohexanamine involves the reductive amination of 2-methylcyclohexanone. This is typically achieved using ammonium acetate as the nitrogen source, followed by catalytic hydrogenation over a Nickel or Palladium on Carbon

(Pd/C) catalyst under mild pressure[1]. The stereoselectivity of this reaction (cis vs. trans) is heavily influenced by the choice of catalyst and the thermodynamic stability of the imine intermediate.

Role in Hydrodenitrogenation (HDN) Studies

Beyond its use as a building block, 2-methylcyclohexanamine is a highly studied intermediate in petrochemical and catalytic research. Specifically, it is the primary intermediate formed during the hydrodenitrogenation of o-toluidine over sulfided NiMo/Al₂O₃ catalysts[12][13]. Understanding the mechanism of C–N bond cleavage in this molecule helps engineers design better catalysts for removing nitrogenous impurities from crude oil.



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Fig 1: Synthesis and hydrodenitrogenation pathways of 2-methylcyclohexanamine.

Applications in Drug Development

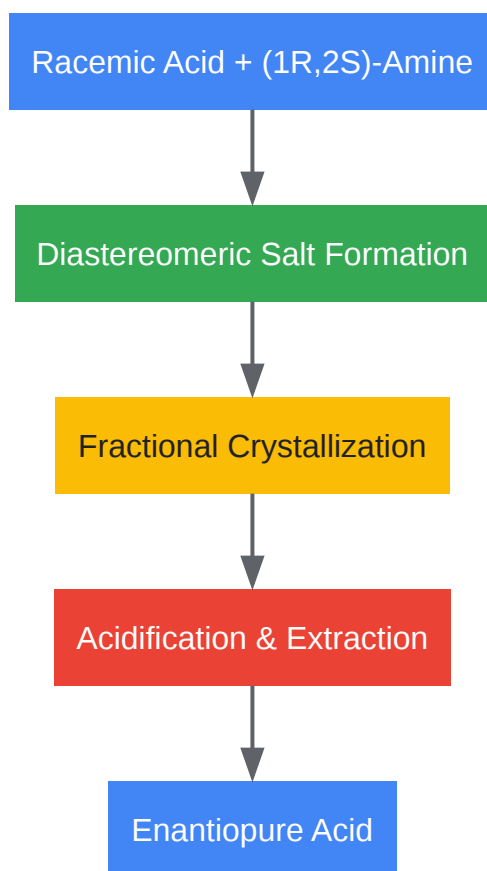
Antituberculosis Agents (mmpL3 Inhibitors)

The rise of Multi-Drug Resistant (MDR) and Extensively Drug-Resistant (XDR) tuberculosis has necessitated the development of novel therapeutics. Enantiopure 2-methylcyclohexanamine derivatives are critical intermediates in the synthesis of indole carboxamide derivatives[2]. These compounds act by inhibiting the mycobacterial mmpL3 pathway, which is essential for the transport of trehalose monomycolate (TMM) during mycobacterial cell wall biosynthesis[2]. The specific steric bulk of the 2-methylcyclohexyl moiety is crucial for fitting into the hydrophobic pocket of the mmpL3 transporter.

Chiral Resolution of Racemic Acids

Because 2-methylcyclohexanamine possesses two chiral centers and a basic amine group, enantiopure versions (e.g., (1R,2S)-2-Methylcyclohexanamine) are highly effective resolving

agents for racemic carboxylic acids[14]. By forming diastereomeric salts, researchers can exploit the differential solubility of these salts to isolate pure enantiomers via fractional crystallization.



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Fig 2: Workflow for diastereomeric resolution using chiral 2-methylcyclohexanamine.

Validated Laboratory Protocols

Protocol A: Diastereomeric Crystallization and Resolution

Purpose: To resolve a racemic carboxylic acid using (1R,2S)-2-Methylcyclohexanamine as a chiral auxiliary[14].

Causality Note: The choice of solvent is the most critical variable. The solvent must provide a steep solubility curve across temperatures and maximize the solubility differential between the

two resulting diastereomeric salts.

- **Free-Basing the Amine:** If starting with (1R,2S)-**2-Methylcyclohexanamine hydrochloride**, dissolve the salt in minimal water, basify with 1M NaOH to pH > 11, and extract the free amine into diethyl ether. Dry over anhydrous Na₂SO₄ and concentrate in vacuo.
- **Dissolution:** In a round-bottom flask, dissolve the target racemic acid in a minimal volume of boiling solvent (e.g., ethanol or an ethanol/water mixture).
- **Salt Formation:** In a separate flask, dissolve an equimolar amount of the free-based (1R,2S)-2-Methylcyclohexanamine in the same solvent. Slowly add this to the racemic acid solution under continuous stirring[14].
- **Fractional Crystallization:** Allow the mixture to cool ambiently to room temperature. Do not crash-cool, as rapid precipitation traps impurities within the crystal lattice. If necessary, seed with a pure crystal of the desired diastereomer[14].
- **Isolation & Washing:** Collect the formed crystals via vacuum filtration. Wash the filter cake with a minimal amount of ice-cold solvent to remove residual mother liquor without dissolving the product[14].
- **Acidification & Recovery:** Suspend the pure diastereomeric salt in water. Add 1M HCl dropwise until the pH reaches 2. This protonates the carboxylic acid, rendering it insoluble in water, while the resolving amine remains in the aqueous phase as the hydrochloride salt[14].
- **Extraction:** Extract the liberated enantiopure acid into ethyl acetate. The aqueous layer containing the (1R,2S)-**2-Methylcyclohexanamine hydrochloride** can be basified to recover and recycle the resolving agent[14].

Protocol B: Palladium-Catalyzed Reductive Amination

Purpose: Synthesis of the 2-methylcyclohexanamine core from 2-methylcyclohexanone[1][2].

- **Preparation:** In a Parr hydrogenation flask, dissolve 2-methylcyclohexanone (1.0 eq) in glacial acetic acid.

- **Amine Source:** Add ammonium acetate (5.0 eq) to the solution. The excess drives the equilibrium toward the imine intermediate.
- **Catalyst Addition:** Carefully add 10% Pd/C (approx. 5-10 mol% by weight) under an inert argon atmosphere to prevent spontaneous ignition of the catalyst[2].
- **Hydrogenation:** Purge the flask with hydrogen gas three times. Pressurize the vessel with H₂ (typically 30-50 psi) and agitate at room temperature until hydrogen uptake ceases (usually 12-24 hours)[1][2].
- **Workup:** Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Concentrate the filtrate, basify with aqueous NaOH, and extract the resulting 2-methylcyclohexanamine with dichloromethane.
- **Salt Formation (Optional):** To form the hydrochloride salt, bubble anhydrous HCl gas through the organic extract until precipitation is complete. Filter and dry the solid.

Safety, Handling, and Environmental Impact (EHS)

2-Methylcyclohexanamine hydrochloride must be handled with standard laboratory PPE (gloves, safety goggles, and a lab coat).

- **Hazards:** It is classified under GHS as Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), and May cause respiratory irritation (H335)[11].
- **Storage:** The compound is sensitive to moisture over prolonged periods. It must be stored in a tightly closed container in a dry, well-ventilated area under an inert atmosphere (Nitrogen or Argon) at room temperature[3][11].

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